

An In-depth Technical Guide to L-Phenylalanine (^{15}N): Properties and Applications

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Compound of Interest

Compound Name: L-PHENYLALANINE (^{15}N)

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Significance of Isotopic Labeling

L-phenylalanine, an essential aromatic amino acid, is a fundamental component of proteins and a precursor to key signaling molecules such as dopamine and norepinephrine.[1] Its role in cellular metabolism and protein synthesis makes it a critical molecule of study in various fields of life sciences.[2][3] The introduction of a stable isotope, Nitrogen-15 (^{15}N), into the L-phenylalanine structure provides a powerful, non-radioactive tool for researchers to trace, quantify, and characterize the behavior of this amino acid in complex biological systems.[4][5] This guide offers a comprehensive overview of the physical and chemical properties of L-phenylalanine (^{15}N) and explores its applications in modern research and drug development.

The core principle behind ^{15}N labeling lies in the ability to differentiate the labeled molecule from its naturally abundant ^{14}N counterpart using sophisticated analytical techniques like Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).[5] This isotopic substitution, while minimally altering the fundamental chemical reactivity, provides a distinct mass signature and a unique NMR-active nucleus, enabling precise tracking and quantification.[4][6]

Physicochemical Properties: A Comparative Analysis

The incorporation of a ^{15}N atom in place of ^{14}N results in a predictable increase in the molecular weight of L-phenylalanine. This mass shift is the primary physical difference and the basis for many of its analytical applications. Other physicochemical properties remain largely unchanged.

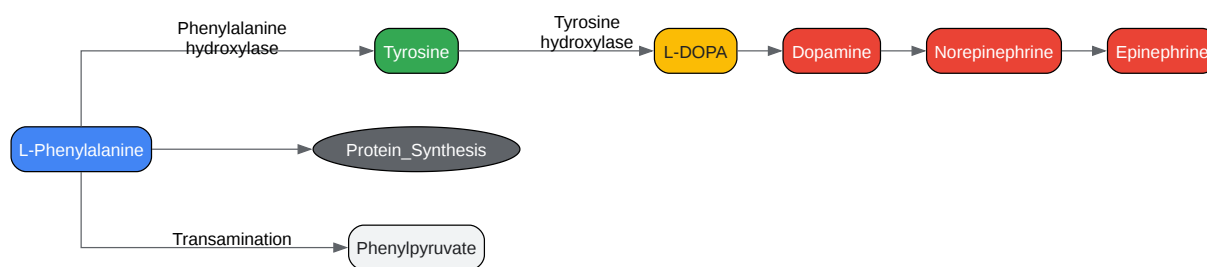
Property	L-Phenylalanine	L-Phenylalanine (^{15}N)	Data Source(s)
Molecular Formula	$\text{C}_9\text{H}_{11}\text{NO}_2$	$\text{C}_9\text{H}_{11}^{15}\text{NO}_2$	[7]
Molecular Weight	165.19 g/mol	166.18 g/mol	[7]
Appearance	White crystalline powder	White crystalline powder	[8]
Melting Point	~270-275 °C (with decomposition)	~270-275 °C (with decomposition)	[7]
Solubility in Water	Sparingly soluble[8] (14.11 g/L at 25 °C)	Sparingly soluble	[1]
pKa (Carboxyl Group)	~1.83 - 2.2	~1.83 - 2.2	[1][7][9]
pKa (Amino Group)	~9.13	~9.13	[1][9]
Odor	Odorless to faint characteristic odor	Odorless to faint characteristic odor	[8]
Taste	Slightly bitter	Slightly bitter	[8]

Causality Behind Property Similarities: With the exception of molecular weight, the physical and chemical properties of L-phenylalanine (^{15}N) are nearly identical to those of the unlabeled compound. This is because the substitution of a neutron in the nitrogen nucleus does not significantly alter the electron distribution, and therefore does not impact the intermolecular forces governing properties like melting point, solubility, and acidity (pKa). The chemical reactivity, which is determined by the valence electrons, also remains unchanged. This

principle of minimal perturbation is crucial for the validity of using ^{15}N -labeled compounds as tracers in biological systems, as they behave almost identically to their natural counterparts.

The Role of L-Phenylalanine in Metabolic Pathways

L-phenylalanine is a key player in several metabolic pathways. Understanding these pathways is essential for designing experiments that utilize L-phenylalanine (^{15}N) as a tracer.



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Caption: Metabolic fate of L-Phenylalanine.

This simplified diagram illustrates that L-phenylalanine is primarily converted to tyrosine, incorporated into proteins, or transaminated to phenylpyruvate. By introducing L-phenylalanine (^{15}N), researchers can trace the ^{15}N label as it is incorporated into these various downstream molecules, providing quantitative data on pathway flux and enzyme activity.[10]

Analytical Methodologies and Experimental Protocols

The utility of L-phenylalanine (^{15}N) is realized through analytical techniques that can distinguish between isotopes.

Nuclear Magnetic Resonance (NMR) Spectroscopy

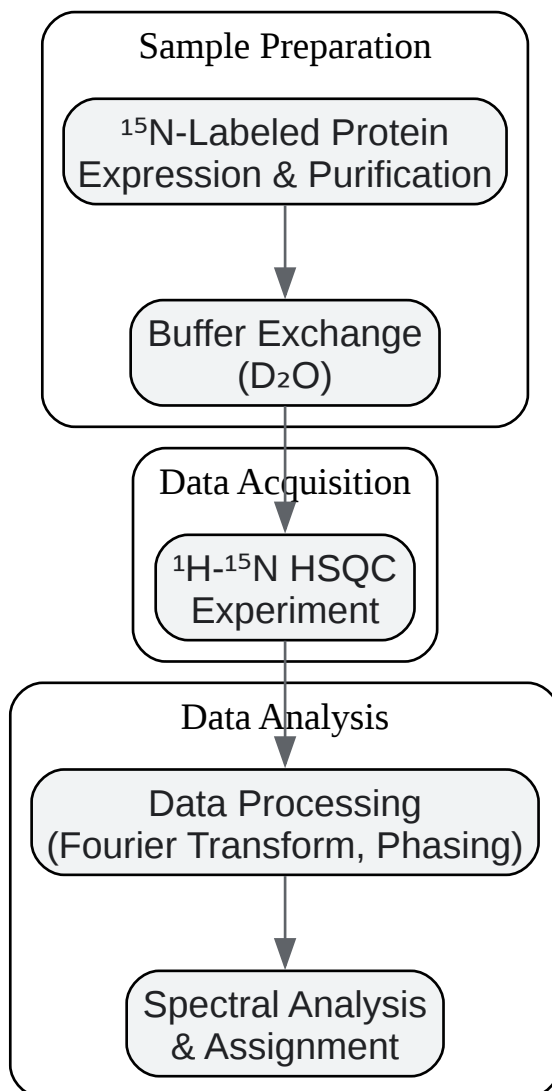
Expertise & Experience: NMR spectroscopy is a powerful technique for studying the structure and dynamics of proteins and other biomolecules.[11] The ^{15}N nucleus has a spin of $1/2$, making it NMR-active. While direct detection of ^{15}N is possible, it is often challenging due to its low gyromagnetic ratio.[12] Therefore, two-dimensional heteronuclear correlation experiments, such as the ^1H - ^{15}N HSQC (Heteronuclear Single Quantum Coherence), are typically employed. [11] This experiment correlates the chemical shift of a ^{15}N nucleus with that of its directly attached proton, providing a unique fingerprint of the molecule.

Trustworthiness: The high resolution of 2D NMR spectra allows for the unambiguous assignment of signals to specific atoms within a molecule. By using ^{15}N -labeled L-phenylalanine to express a protein, each phenylalanine residue will give rise to a specific cross-peak in the ^1H - ^{15}N HSQC spectrum, enabling site-specific analysis of protein structure, dynamics, and interactions.[11]

Experimental Protocol: ^1H - ^{15}N HSQC for a ^{15}N -Labeled Protein

- **Sample Preparation:**
 - Express and purify the protein of interest using minimal media supplemented with ^{15}N -ammonium chloride as the sole nitrogen source, or specifically with L-phenylalanine (^{15}N) for selective labeling.
 - Concentrate the purified protein to a suitable concentration (typically 0.1 - 1 mM).
 - Exchange the buffer to a deuterated NMR buffer (e.g., 90% H_2O /10% D_2O , 50 mM phosphate buffer, pH 6.5).
 - Add a chemical shift reference standard (e.g., DSS).
- **NMR Data Acquisition:**
 - Set up a 2D ^1H - ^{15}N HSQC experiment on a high-field NMR spectrometer.
 - Optimize acquisition parameters, including the number of scans, spectral widths, and relaxation delays, based on the sample concentration and stability.
- **Data Processing and Analysis:**

- Process the acquired data using appropriate software (e.g., TopSpin, NMRPipe).
- Perform Fourier transformation, phasing, and baseline correction.
- Analyze the resulting 2D spectrum to identify and assign the cross-peaks corresponding to the amide groups of the protein backbone.



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Caption: NMR experimental workflow.

Mass Spectrometry (MS)

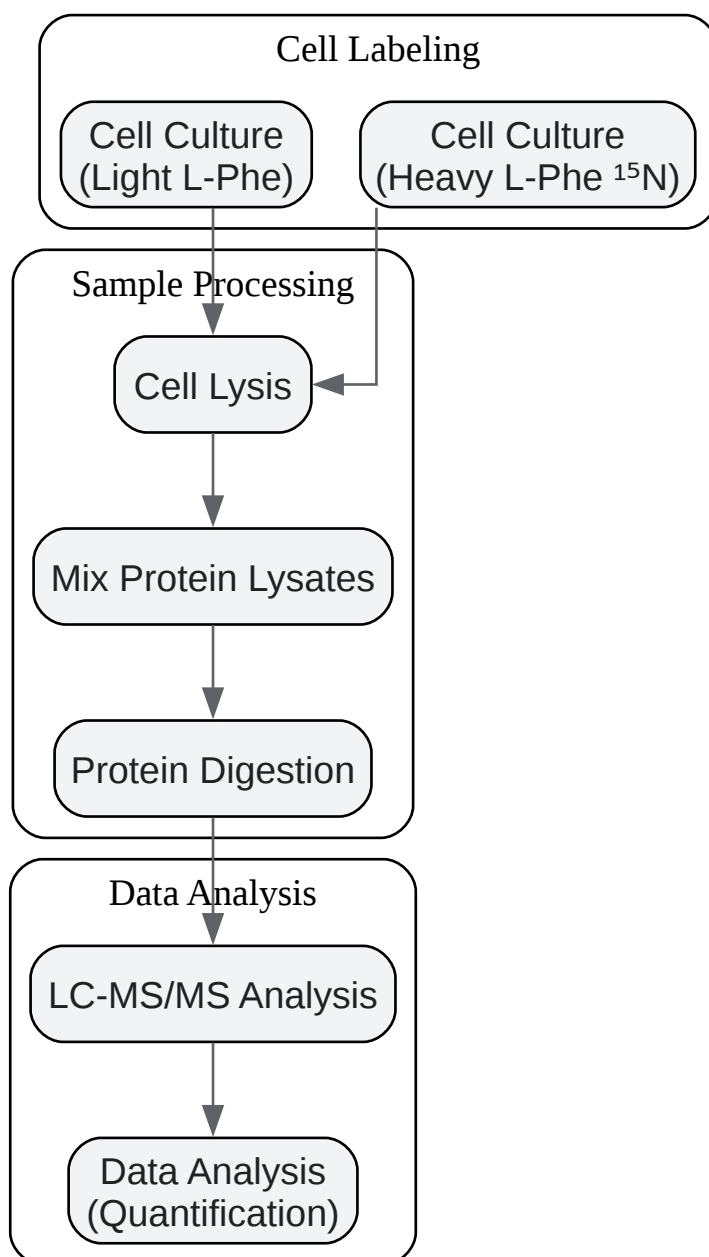
Expertise & Experience: Mass spectrometry is a highly sensitive technique for identifying and quantifying molecules based on their mass-to-charge ratio (m/z). The +1 Da mass shift of L-phenylalanine (^{15}N) allows for its clear differentiation from the unlabeled form.[6] This is particularly useful in metabolic studies and quantitative proteomics.

Trustworthiness: In quantitative proteomics, a common approach is Stable Isotope Labeling by Amino acids in Cell culture (SILAC).[13][14] In a SILAC experiment, one population of cells is grown in media containing "light" (unlabeled) amino acids, while another is grown in media with "heavy" (isotope-labeled) amino acids. The two cell populations are then mixed, and the relative abundance of proteins is determined by comparing the intensities of the "light" and "heavy" peptide peaks in the mass spectrum.[13] This method provides a highly accurate and reproducible means of quantifying changes in protein expression.

Experimental Protocol: SILAC-based Quantitative Proteomics

- Cell Culture and Labeling:
 - Culture two populations of cells.
 - In one population, use standard ("light") cell culture media.
 - In the other population, use media where the standard L-phenylalanine has been replaced with L-phenylalanine (^{15}N) ("heavy").
 - Allow the cells to grow for a sufficient number of doublings to ensure near-complete incorporation of the labeled amino acid.
- Sample Preparation:
 - Harvest and lyse the cells from both populations.
 - Combine equal amounts of protein from the "light" and "heavy" cell lysates.
 - Digest the protein mixture with a protease (e.g., trypsin).
- LC-MS/MS Analysis:
 - Separate the resulting peptides using liquid chromatography (LC).

- Analyze the eluting peptides using a high-resolution mass spectrometer.
- Data Analysis:
 - Use specialized software to identify the peptides and quantify the relative intensities of the "light" and "heavy" isotopic pairs.
 - Calculate the protein abundance ratios based on the peptide ratios.



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Caption: Mass spectrometry workflow.

Applications in Drug Development and Research

The use of L-phenylalanine (^{15}N) extends across various stages of drug development and fundamental research:

- **Metabolic Flux Analysis:** Tracing the incorporation of ^{15}N from L-phenylalanine into downstream metabolites provides a quantitative measure of metabolic pathway activity. This is crucial for understanding disease states and the mechanism of action of drugs that target metabolic pathways.^{[2][3]}
- **Target Engagement Studies:** By incorporating ^{15}N -labeled L-phenylalanine into a target protein, changes in the NMR spectrum upon ligand binding can confirm direct interaction and provide insights into the binding site and conformational changes.
- **Pharmacokinetic Studies:** While less common for ^{15}N alone, stable isotopes are used in pharmacokinetic studies to differentiate between an administered drug and its endogenous counterparts.
- **Proteomics and Biomarker Discovery:** SILAC and other quantitative proteomics methods that utilize ^{15}N -labeled amino acids are instrumental in identifying proteins that are differentially expressed in disease states or in response to drug treatment, leading to the discovery of new biomarkers and therapeutic targets.^[15]

Conclusion

L-phenylalanine (^{15}N) is an invaluable tool for researchers in the life sciences. Its near-identical physicochemical properties to the unlabeled form, combined with its distinct mass and NMR signature, make it an ideal tracer for a wide range of applications. From elucidating fundamental metabolic pathways to accelerating drug discovery and development, the insights gained from experiments utilizing L-phenylalanine (^{15}N) continue to advance our understanding of complex biological systems.

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